

The Discovery and Development of MDMB-CHMINACA: A Technical Guide

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Compound of Interest

Compound Name: *Mdmb-chminaca, (+)-*

CAS No.: 1715016-78-6

Cat. No.: B15720891

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For Researchers, Scientists, and Drug Development Professionals

Executive Summary

MDMB-CHMINACA, a potent indazole-based synthetic cannabinoid, emerged from pharmaceutical research as a powerful agonist of the cannabinoid receptor 1 (CB1). This technical guide provides a comprehensive overview of its discovery, synthesis, pharmacological activity, and metabolic fate. Initially developed by Pfizer in 2008, MDMB-CHMINACA has since become a compound of significant interest due to its high potency and subsequent appearance in the illicit drug market. This document details the experimental protocols for its synthesis and key pharmacological assays, presents quantitative data in a structured format, and illustrates its mechanism of action through signaling pathway diagrams.

Discovery and Initial Development

MDMB-CHMINACA, with the IUPAC name methyl (2S)-2-[[1-(cyclohexylmethyl)-1H-indazol-3-yl]formamido]-3,3-dimethylbutanoate and CAS number 1185888-32-7, was first synthesized by Pfizer in 2008.^{[1][2]} It is structurally related to other synthetic cannabinoids such as AB-CHMINACA. Its development was part of broader research into cannabinoid receptor agonists.

Synthesis

The synthesis of MDMB-CHMINACA can be carried out in a manner analogous to the synthesis of similar synthetic cannabinoids like 5F-MDMB-PINACA. A common synthetic route involves the reaction of methyl 1H-indazole-3-carboxylate with methyl L-tert-leucinate.

Experimental Protocol: Synthesis of MDMB-CHMINACA

Materials:

- Methyl 1H-indazole-3-carboxylate
- (Bromomethyl)cyclohexane
- Potassium tert-butoxide
- Tetrahydrofuran (THF)
- Sodium hydroxide (NaOH)
- Methanol (MeOH)
- L-tert-leucine methyl ester hydrochloride
- 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC)
- Hydroxybenzotriazole (HOBt)
- N,N-Diisopropylethylamine (DIPEA)
- Dichloromethane (DCM)
- Standard workup and purification reagents (e.g., ethyl acetate, brine, magnesium sulfate, silica gel for chromatography)

Procedure:

- Alkylation of Indazole: To a solution of methyl 1H-indazole-3-carboxylate in THF, add potassium tert-butoxide at 0 °C. Stir the mixture for a specified time, then add

(bromomethyl)cyclohexane. Allow the reaction to proceed to completion.

- **Hydrolysis of the Ester:** The resulting methyl 1-(cyclohexylmethyl)-1H-indazole-3-carboxylate is then hydrolyzed using a base such as sodium hydroxide in a solvent mixture like methanol/water to yield 1-(cyclohexylmethyl)-1H-indazole-3-carboxylic acid.
- **Amide Coupling:** The carboxylic acid is then coupled with L-tert-leucine methyl ester hydrochloride. Dissolve the carboxylic acid in a suitable solvent like dichloromethane. Add EDC, HOBt, and DIPEA, followed by the L-tert-leucine methyl ester hydrochloride. Stir the reaction mixture until completion.
- **Workup and Purification:** Upon completion, the reaction is quenched, and the product is extracted with an organic solvent. The organic layer is washed, dried, and concentrated. The crude product is then purified using column chromatography to yield MDMB-CHMINACA.

Note: This is a generalized protocol. Specific reaction times, temperatures, and molar equivalents of reagents should be optimized for best results.

Pharmacological Profile

MDMB-CHMINACA is a highly potent and efficacious agonist at the CB1 receptor.^[1] Its pharmacological effects are primarily mediated through the activation of this receptor, which is predominantly expressed in the central nervous system.

Receptor Binding Affinity

MDMB-CHMINACA exhibits a high binding affinity for the human CB1 receptor.

Compound	Receptor	K _i (nM)	Radioligand	Cell Line	Reference
MDMB-CHMINACA	CB1	0.0944	Not Specified	Not Specified	^[1]

Functional Activity

The functional activity of MDMB-CHMINACA has been characterized using various in vitro assays, including cAMP accumulation and β -arrestin recruitment assays. These assays demonstrate its ability to potently activate the CB1 receptor.

Compound	Assay	EC ₅₀ (nM)	Efficacy (E _{max})	Cell Line	Reference
MDMB-CHMINACA	Not Specified	0.330	Not Specified	Not Specified	[1]

Experimental Protocols:

Objective: To determine the binding affinity (K_i) of MDMB-CHMINACA for CB1 and CB2 receptors.

Principle: This is a competitive radioligand binding assay where the test compound competes with a radiolabeled cannabinoid ligand (e.g., [^3H]CP55,940) for binding to the receptors expressed in cell membranes.

Materials:

- Cell membranes expressing human CB1 or CB2 receptors
- [^3H]CP55,940 (radioligand)
- MDMB-CHMINACA (test compound)
- CP55,940 (non-labeled competitor for non-specific binding)
- Binding buffer (e.g., 50 mM Tris-HCl, 5 mM MgCl_2 , 1 mM EDTA, 0.5% BSA, pH 7.4)
- Glass fiber filters
- Scintillation cocktail
- Scintillation counter

Procedure:

- Prepare serial dilutions of MDMB-CHMINACA.

- In a multi-well plate, incubate the cell membranes with a fixed concentration of [³H]CP55,940 and varying concentrations of MDMB-CHMINACA.
- For determining non-specific binding, incubate the membranes with [³H]CP55,940 in the presence of a high concentration of unlabeled CP55,940.
- Incubate the plate at a controlled temperature (e.g., 30°C) for a specific duration (e.g., 90 minutes).
- Terminate the binding reaction by rapid filtration through glass fiber filters using a cell harvester.
- Wash the filters with ice-cold binding buffer to remove unbound radioligand.
- Place the filters in scintillation vials, add scintillation cocktail, and measure the radioactivity using a scintillation counter.
- Calculate the specific binding at each concentration of MDMB-CHMINACA and determine the IC₅₀ value by non-linear regression.
- Calculate the K_i value using the Cheng-Prusoff equation: $K_i = IC_{50} / (1 + [L]/K_e)$, where [L] is the concentration of the radioligand and K_e is its dissociation constant.

Objective: To determine the functional potency (EC₅₀) and efficacy (E_{max}) of MDMB-CHMINACA in modulating adenylyl cyclase activity.

Principle: CB1 receptors are typically G_{i/o}-coupled, and their activation leads to the inhibition of adenylyl cyclase, resulting in a decrease in intracellular cyclic AMP (cAMP) levels. This assay measures the ability of MDMB-CHMINACA to inhibit forskolin-stimulated cAMP production.

Materials:

- CHO-K1 cells stably expressing the human CB1 receptor
- MDMB-CHMINACA
- Forskolin

- cAMP assay kit (e.g., HTRF, ELISA, or AlphaScreen-based)
- Cell culture medium and supplements

Procedure:

- Plate the CB1-expressing cells in a multi-well plate and culture overnight.
- Pre-treat the cells with varying concentrations of MDMB-CHMINACA for a short period.
- Stimulate the cells with a fixed concentration of forskolin to induce cAMP production.
- Incubate for a specified time at 37°C.
- Lyse the cells and measure the intracellular cAMP levels using a suitable cAMP assay kit according to the manufacturer's instructions.
- Plot the cAMP concentration against the logarithm of the MDMB-CHMINACA concentration and fit the data to a sigmoidal dose-response curve to determine the EC₅₀ and E_{max} values.

Objective: To measure the ability of MDMB-CHMINACA to induce the recruitment of β -arrestin to the CB1 receptor.

Principle: Ligand-induced activation of many G-protein coupled receptors, including CB1, leads to the recruitment of β -arrestin proteins, which play a role in receptor desensitization and signaling. This assay utilizes technologies like enzyme fragment complementation (e.g., PathHunter) to quantify this interaction.

Materials:

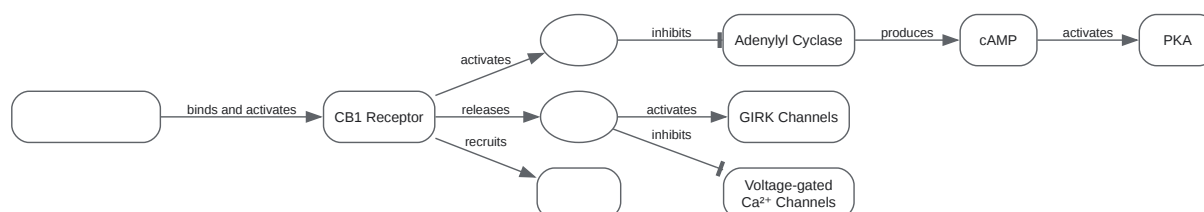
- Cells co-expressing the CB1 receptor fused to a larger enzyme fragment and β -arrestin fused to a smaller, complementing enzyme fragment.
- MDMB-CHMINACA
- Assay substrate
- Luminometer or other appropriate plate reader

Procedure:

- Plate the engineered cells in a multi-well plate.
- Add varying concentrations of MDMB-CHMINACA to the wells.
- Incubate for a specified period (e.g., 90 minutes) at 37°C.
- Add the detection reagents containing the enzyme substrate.
- Incubate at room temperature to allow for signal development.
- Measure the luminescence signal, which is proportional to the extent of β -arrestin recruitment.
- Analyze the data to determine the EC_{50} and E_{max} values.

Signaling Pathways

Activation of the CB1 receptor by MDMB-CHMINACA initiates a cascade of intracellular signaling events. The primary pathway involves the coupling to G_i/o proteins.



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CB1 Receptor Signaling Pathway for MDMB-CHMINACA

Upon binding of MDMB-CHMINACA to the CB1 receptor, the associated G_i/o protein is activated, leading to the dissociation of its α and $\beta\gamma$ subunits. The $G\alpha_i/o$ subunit inhibits adenylyl cyclase, which in turn decreases the intracellular concentration of cAMP and

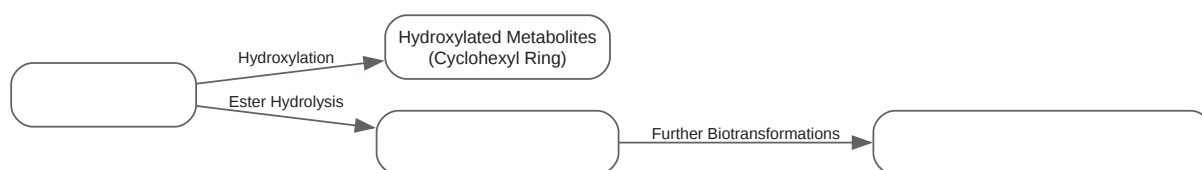
subsequently reduces the activity of protein kinase A (PKA). The G $\beta\gamma$ subunit can directly modulate ion channels, such as activating G-protein-gated inwardly rectifying potassium (GIRK) channels and inhibiting voltage-gated calcium channels.[3] Additionally, agonist binding promotes the recruitment of β -arrestin to the receptor, which is involved in receptor desensitization and internalization, as well as initiating G-protein-independent signaling pathways.

Metabolism

The metabolism of MDMB-CHMINACA has been primarily studied through in vitro experiments using human liver microsomes.

In Vitro Metabolism

The major metabolic pathways for MDMB-CHMINACA are hydroxylation and ester hydrolysis.[4] Hydroxylation predominantly occurs on the cyclohexylmethyl moiety.[4] The ester hydrolysis results in the formation of the corresponding carboxylic acid metabolite, which can then undergo further biotransformations such as dehydrogenation, mono- and dihydroxylation, and ketone formation.[4]



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In Vitro Metabolic Pathways of MDMB-CHMINACA

In Vivo Metabolism

Studies on the in vivo metabolism of structurally similar synthetic cannabinoids, such as AB-CHMINACA, in humans have shown that many of the metabolites identified in vitro are also present in urine samples.[5][6] This suggests that the in vitro data for MDMB-CHMINACA is likely predictive of its in vivo metabolic fate. The major metabolites to be expected in biological

samples from individuals who have consumed MDMB-CHMINACA would be the products of ester hydrolysis and cyclohexyl ring hydroxylation.

Conclusion

MDMB-CHMINACA is a potent synthetic cannabinoid receptor agonist that was originally developed in a pharmaceutical setting. Its high affinity and efficacy at the CB1 receptor underscore its significant pharmacological activity. Understanding its synthesis, detailed pharmacological profile, signaling pathways, and metabolic fate is crucial for the scientific and drug development communities. The experimental protocols and data presented in this guide provide a foundational resource for researchers working with this and related compounds. Further research, particularly on its in vivo metabolism and potential for biased agonism, will continue to be of high importance.

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